

Technical Guide to the Physicochemical Properties of 2-Bromo-5-nitroaniline

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Compound of Interest

Compound Name: 2-Bromo-5-nitroaniline

Cat. No.: B076971

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Bromo-5-nitroaniline** (CAS No: 10403-47-1). The information herein is intended to support research, development, and quality control activities by providing key data points, experimental methodologies, and a visual representation of a common synthetic pathway.

Core Physicochemical Data

2-Bromo-5-nitroaniline is a yellow crystalline solid primarily utilized as an intermediate in organic synthesis.^[1] Its chemical structure, featuring a bromine atom and a nitro group on an aniline backbone, dictates its physical and chemical behavior. A summary of its key quantitative properties is presented below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	[2][3][4][5][6][7]
Molecular Weight	217.02 g/mol	[2][4][5][6][7]
Melting Point	137-142 °C	[2][3][8][9]
Boiling Point	334.5 ± 22.0 °C at 760 mmHg	[2][8]
Density	1.8 ± 0.1 g/cm ³	[1][2][8]
Appearance	Yellow to yellow-green or yellow-brown powder, crystals, or needles.	[1][3]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol and acetone.	[1][5][8]
Vapor Pressure	0.000127 mmHg at 25 °C	[8]
Flash Point	156.1 °C	[8]
Refractive Index	1.669	[8]

Spectral Data

Spectral analysis is crucial for the identification and characterization of **2-Bromo-5-nitroaniline**.

- Infrared (IR) Spectrum: Conforms to the characteristic peaks expected for its functional groups.[3] Data is available from sources such as the NIST WebBook and PubChem.[4][10]
- Nuclear Magnetic Resonance (NMR) Spectrum: Both ¹H NMR and ¹³C NMR spectral data are available and can be found in databases like ChemicalBook and PubChem.[4][11]
- Mass Spectrometry (MS): Electron ionization mass spectrometry data is available, providing information on the fragmentation pattern of the molecule.[6]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are essential for reproducibility and validation.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity.[12] A sharp melting range typically signifies a pure compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[12]
- Capillary tubes (sealed at one end)[13][14]
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **2-Bromo-5-nitroaniline** sample is completely dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.[15]
- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to collect a small amount. Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 1-2 mm.[14]
- Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.[13]
 - Heat the sample rapidly to a temperature approximately 15-20 °C below the expected melting point (around 120 °C).[13]
 - Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.[12]
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).

- Record the temperature at which the entire sample has completely melted (the end of the melting range).[12][16]
- Cooling and Repetition: Allow the apparatus to cool sufficiently before performing a second measurement to confirm the result.[13]

Solubility Determination (Qualitative)

This protocol provides a general method for assessing the solubility of **2-Bromo-5-nitroaniline** in various solvents.

Apparatus:

- Test tubes and rack
- Spatula
- Graduated cylinder or pipettes
- Vortex mixer (optional)
- Water, ethanol, acetone

Procedure:

- Solvent Addition: Place approximately 25 mg of **2-Bromo-5-nitroaniline** into a clean, dry test tube.[17]
- Initial Solvent: Add 0.75 mL of the desired solvent (e.g., water) to the test tube in small portions.[17]
- Dissolution: After each addition, shake or vortex the tube vigorously for at least 30 seconds to facilitate dissolution.[17][18] Observe if the solid dissolves completely.
- Observation & Classification:
 - Soluble: If the entire solid dissolves, the compound is classified as soluble in that solvent under these conditions.

- Slightly Soluble: If a portion of the solid dissolves but some remains undissolved, it is classified as slightly soluble.
- Insoluble: If no significant amount of the solid dissolves, it is classified as insoluble.
- Repeat with Other Solvents: Repeat the procedure using different solvents, such as ethanol and acetone, to determine its solubility profile in common organic solvents.

Synthetic Workflow Visualization

2-Bromo-5-nitroaniline can be synthesized through a multi-step process starting from bromobenzene. The following diagram illustrates a representative synthetic pathway, highlighting the key transformations and intermediate compounds. This process involves nitration, reduction, and amination steps.[19]



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